

Application Notes and Protocols for MeS-IMPY Scans in Amyloid Plaque Imaging

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Compound of Interest

Compound Name: MeS-IMPY

Cat. No.: B12755591

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the image acquisition parameters and experimental protocols for **MeS-IMPY** and related IMPY scans, which are instrumental in the in vivo imaging of beta-amyloid (A β) plaques, a key pathological hallmark of Alzheimer's disease. This document is intended to assist researchers and clinicians in the design and execution of preclinical and clinical studies for diagnostic purposes and for monitoring the efficacy of therapeutic interventions targeting A β .

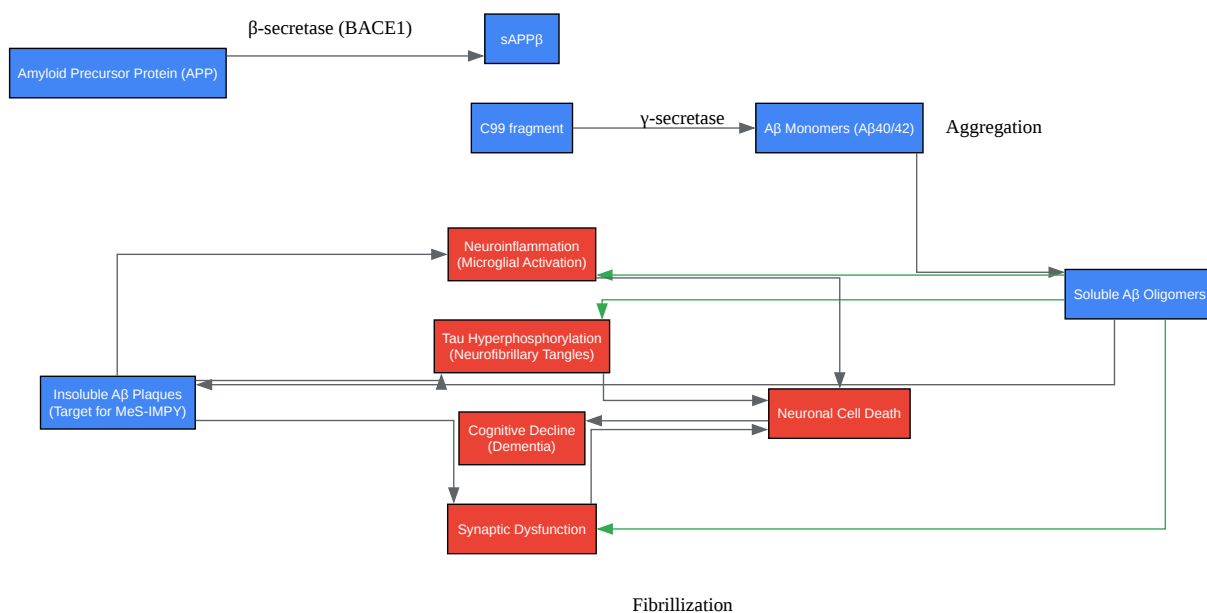
Introduction to MeS-IMPY and IMPY Imaging

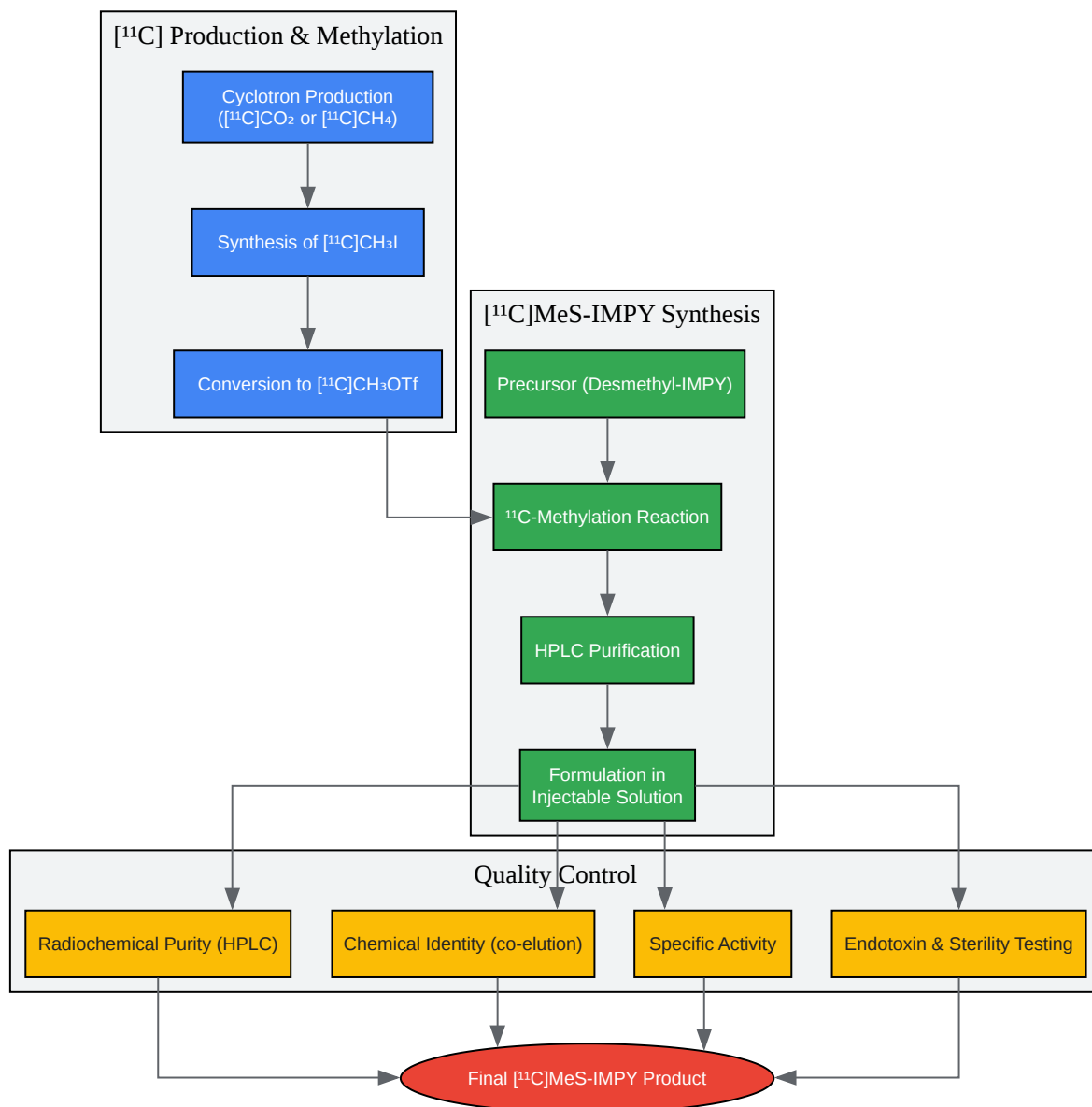
[¹¹C]**MeS-IMPY** is a radioligand designed for the detection of beta-amyloid plaques using Positron Emission Tomography (PET). Its non-methylated precursor, IMPY, can be radiolabeled with single-photon emitting isotopes, such as Iodine-123 ([¹²³I]) or Iodine-125 ([¹²⁵I]), for Single-Photon Emission Computed Tomography (SPECT) imaging. Both imaging modalities offer valuable insights into the pathophysiology of Alzheimer's disease and provide a platform for the development of novel therapeutics.

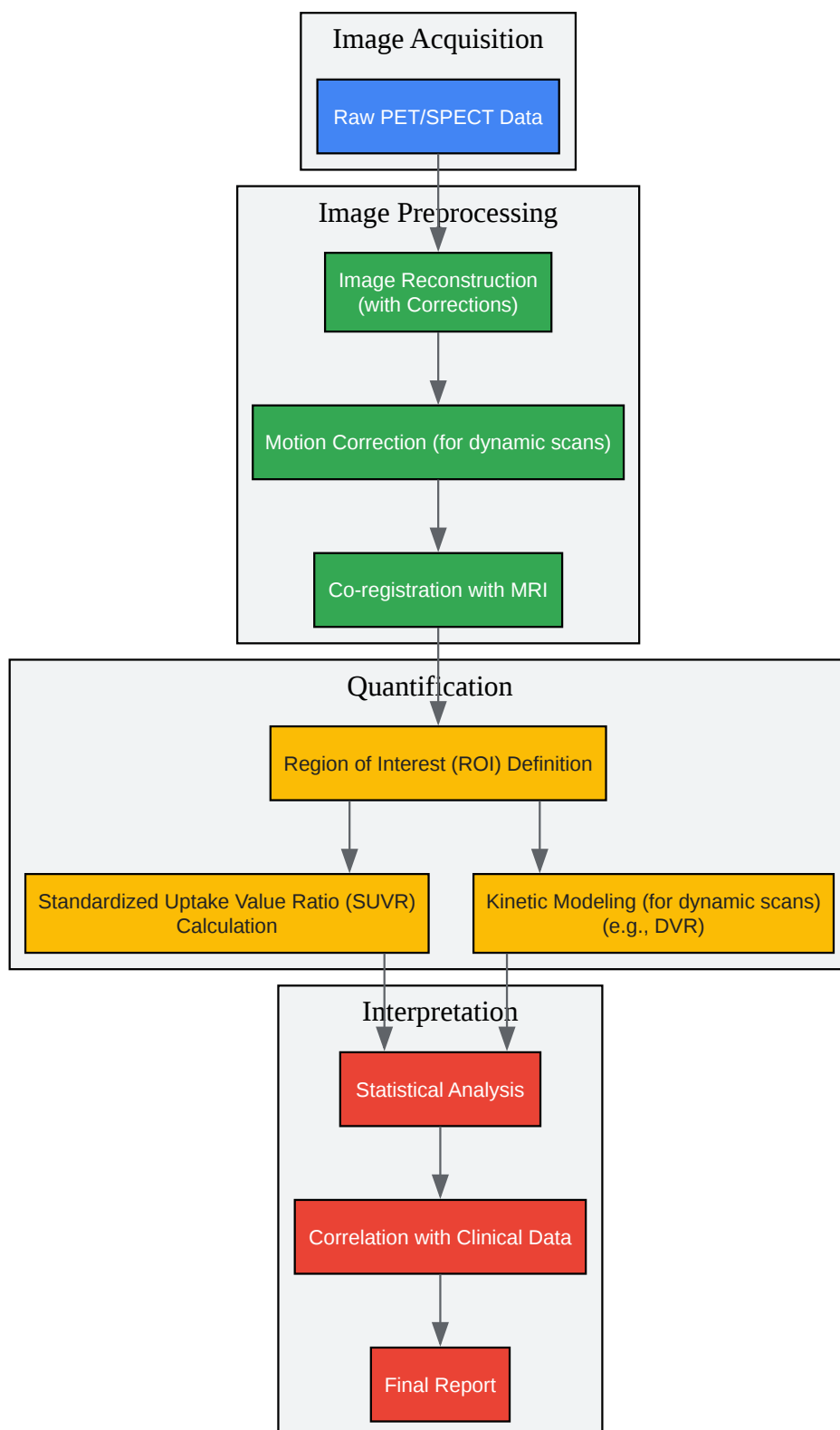
Signaling Pathway: The Amyloid Cascade Hypothesis

The accumulation of beta-amyloid plaques is a central event in the pathogenesis of Alzheimer's disease, as described by the amyloid cascade hypothesis. Understanding this pathway is

crucial for interpreting **MeS-IMPY** imaging results.







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